

Lauramide MEA as a foam booster and stabilizer in research formulations

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Compound of Interest

Compound Name: *N*-(2-Hydroxyethyl)dodecanamide

Cat. No.: B086396

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Application Notes: Lauramide MEA as a Foam Booster and Stabilizer

Introduction

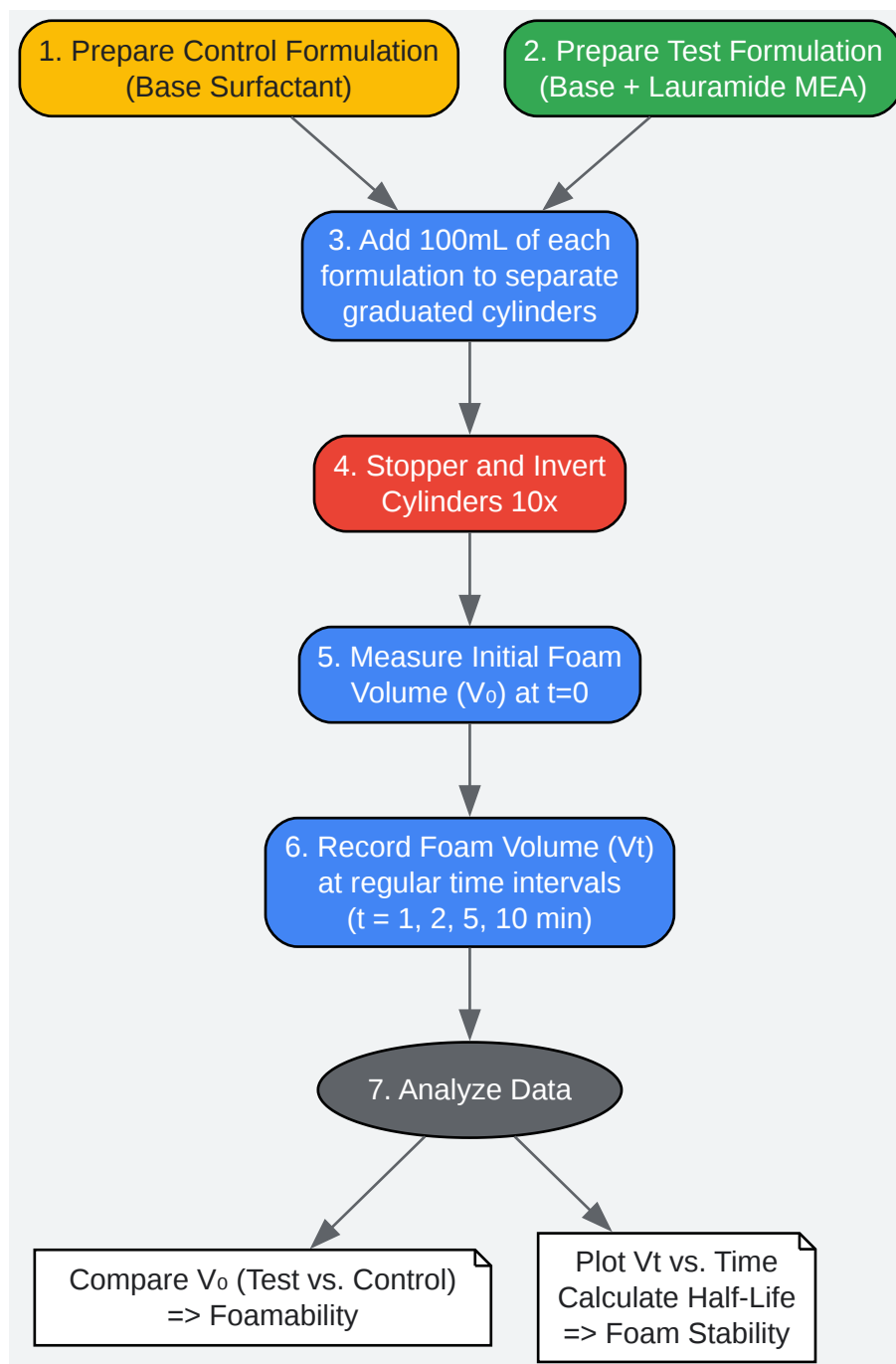
Lauramide MEA (Monoethanolamine), with the chemical name **N-(2-Hydroxyethyl)dodecanamide**, is a non-ionic surfactant derived from the reaction of lauric acid (commonly sourced from coconut oil) and monoethanolamine.[1][2][3] It typically appears as a white to light-yellow waxy solid.[1][3] In research and product development, particularly in the cosmetic, personal care, and pharmaceutical industries, Lauramide MEA is highly valued for its multifunctional properties.[1][4] It serves as an effective foam booster, foam stabilizer, viscosity modifier, and emulsifying agent.[1][2][5]

Mechanism of Action

Lauramide MEA's efficacy as a foam booster and stabilizer stems from its molecular structure, which features a long, hydrophobic (water-repelling) lauric acid tail and a polar, hydrophilic (water-attracting) monoethanolamine head.[6] This amphiphilic nature allows it to position itself at the air-water interface, reducing the surface tension of the liquid.[2][6]

When incorporated into a formulation with primary anionic surfactants (like sulfates), Lauramide MEA works synergistically. It co-assembles at the bubble's surface, creating a more tightly packed and resilient interfacial film. This mixed-surfactant layer enhances the elasticity of the

foam lamellae (the thin liquid films between bubbles). Furthermore, Lauramide MEA increases the viscosity of the aqueous phase within the foam structure.[6][7] This increased viscosity slows the rate of film drainage due to gravity and reduces the rate of gas diffusion between bubbles (Ostwald ripening), two primary mechanisms of foam collapse.[8][9][10] The result is a foam that is not only greater in volume (foam boosting) but also denser, creamier, and longer-lasting (foam stabilization).[2][6]



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